

An In-depth Technical Guide to 5-Amino-3-methylisothiazole Hydrochloride

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Compound of Interest

Compound Name: 5-Amino-3-methylisothiazole hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Amino-3-methylisothiazole hydrochloride**, a key chemical intermediate in pharmaceutical research and development. The document details its chemical and physical properties, outlines experimental protocols for its use, and illustrates its role as a precursor in the synthesis of targeted therapeutic agents.

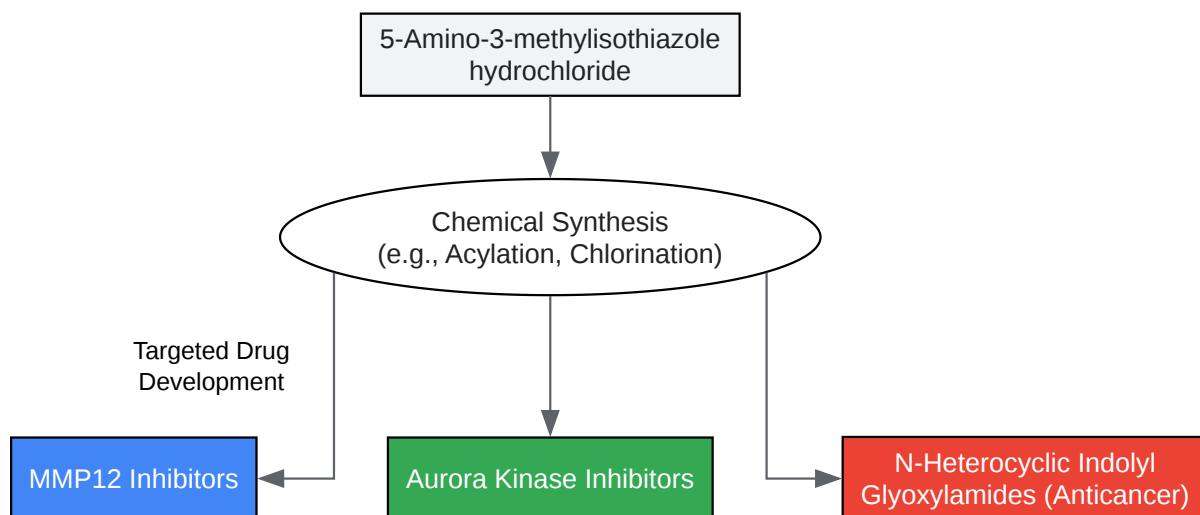
Core Chemical and Physical Properties

5-Amino-3-methylisothiazole hydrochloride is a heterocyclic amine that serves as a fundamental building block in organic synthesis. Its quantitative properties are summarized below.

Property	Value	References
Molecular Weight	150.63 g/mol	[1] [2] [3] [4] [5]
Molecular Formula	C ₄ H ₇ CIN ₂ S	[2] [5] [6]
CAS Number	52547-00-9	[1] [2] [3] [6] [7]
Melting Point	300 °C (literature)	[1] [4] [7] [8] [9]
Appearance	Yellow to red-brown powder	[9]
EINECS Number	257-997-2	[1] [4] [8]

Role in Synthetic Chemistry

5-Amino-3-methylisothiazole hydrochloride is a valuable precursor for the synthesis of various biologically active compounds. Its primary application lies in the development of kinase and metalloproteinase inhibitors, which are significant targets in oncology and other therapeutic areas.^{[1][7]}



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Synthetic utility of **5-Amino-3-methylisothiazole hydrochloride**.

Experimental Protocols

The following protocols are derived from patent literature and demonstrate the application of **5-Amino-3-methylisothiazole hydrochloride** in further chemical synthesis.

Protocol 1: Preparation of 5-amino-4-chloro-3-methylisothiazole

This procedure illustrates the chlorination of **5-Amino-3-methylisothiazole hydrochloride**.^[10]

- Materials:
 - 5-Amino-3-methylisothiazole hydrochloride** (1.66 mole)
 - Dichloromethane (1.25 L)

- Sulfuryl chloride (1.83 mole)
- Aqueous sodium hydroxide (for scrubbing)
- Procedure:
 - Suspend **5-Amino-3-methylisothiazole hydrochloride** in dichloromethane in a 3-liter jacketed reactor.
 - Cool the suspension to 8°C.
 - Add sulfuryl chloride dropwise to the reactor over a period of 1 hour.
 - Maintain the reaction mixture temperature between 10 and 15°C during the addition.
 - Scrub any off-gasses with aqueous sodium hydroxide.
 - After the addition is complete, the reaction mixture can be worked up by careful basification with aqueous potassium carbonate solution followed by extraction with ethyl acetate or dichloromethane.[[10](#)]

Protocol 2: Synthesis of 5-amino-3-methylisothiazole (Free Base)

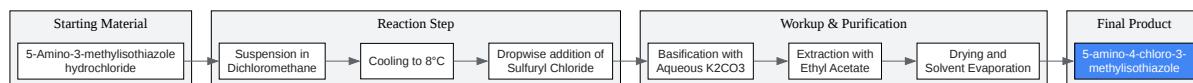
This protocol describes the conversion of the hydrochloride salt to its free base form.[[11](#)]

- Materials:
 - **5-Amino-3-methylisothiazole hydrochloride** (0.44 g)
 - Water (20 cc)
 - 50% aqueous sodium hydroxide
 - Ether
 - Magnesium sulfate
- Procedure:

- Dissolve **5-Amino-3-methylisothiazole hydrochloride** in water.
- Filter the solution and then make it alkaline with 50% aqueous sodium hydroxide.
- Extract the aqueous solution with ether (7 x 25 cc).
- Combine the ether extracts and dry them over magnesium sulfate.
- Evaporate the ether to yield 5-amino-3-methylisothiazole as an oil.[11]

Visualization of Synthetic Workflow

The following diagram illustrates a typical experimental workflow involving **5-Amino-3-methylisothiazole hydrochloride**.



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Workflow for the chlorination of 5-Amino-3-methylisothiazole HCl.

Conclusion

5-Amino-3-methylisothiazole hydrochloride is a critical intermediate for the synthesis of pharmacologically active molecules. Its defined chemical properties and versatile reactivity make it an essential component in the drug discovery and development pipeline, particularly in the creation of targeted cancer therapies. The protocols and data presented in this guide offer a foundational resource for researchers in the field.

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References

- 1. 5-氨基-3-甲基异噻唑 盐酸盐 | Sigma-Aldrich [sigmaaldrich.cn]
- 2. 5-Amino-3-methylisothiazole hydrochloride [oakwoodchemical.com]
- 3. 5-Amino-3-methyl-isothiazole hydrochloride - [sigmaaldrich.com]
- 4. parchem.com [parchem.com]
- 5. scbt.com [scbt.com]
- 6. 5-AMINO-3-METHYLISOTHIAZOLE HYDROCHLORIDE | CAS 52547-00-9 [matrix-fine-chemicals.com]
- 7. 5-AMINO-3-METHYLISOTHIAZOLE HYDROCHLORIDE | 52547-00-9 [chemicalbook.com]
- 8. Page loading... [guidechem.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. WO2000068214A1 - Process for the preparation of 5-amino-3-alkylisothiazole compounds and of 5-amino-4-chloro-3-alkylisothiazole compounds - Google Patents [patents.google.com]
- 11. US2871243A - 5-amino-3-methyl-isothiazole and process - Google Patents [patents.google.com]
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